

Preventing loss of Iptakalim Hydrochloride activity in long-term experiments

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Compound of Interest

Compound Name: Iptakalim Hydrochloride

Cat. No.: B8765468

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Technical Support Center: Iptakalim Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **Iptakalim Hydrochloride** in long-term experiments, with a focus on preventing the loss of its activity.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing **Iptakalim Hydrochloride** powder?

A1: **Iptakalim Hydrochloride** powder should be stored at 4°C for short-term storage and at -20°C for long-term storage (up to 3 years) in a tightly sealed container, protected from moisture.^[1]

Q2: How should I prepare and store **Iptakalim Hydrochloride** stock solutions?

A2: It is recommended to prepare a concentrated stock solution in a suitable solvent, such as water or DMSO. For aqueous stock solutions, ensure the powder is fully dissolved, which may require ultrasonic treatment and warming to 70°C.^[1] Once prepared, stock solutions should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation and loss of activity. Store these aliquots in tightly sealed vials at -20°C for up to one month or at -80°C for up to six months.^[1]

Q3: What is the mechanism of action of **Iptakalim Hydrochloride**?

A3: **Iptakalim Hydrochloride** is an ATP-sensitive potassium (K-ATP) channel opener.^[2] It selectively activates the SUR2B/Kir6.1 subtype of K-ATP channels, leading to potassium ion efflux from the cell. This hyperpolarizes the cell membrane, which in turn inhibits the opening of voltage-gated Ca²⁺ channels, reducing intracellular calcium concentration.^{[2][3]}

Q4: Is the activity of **Iptakalim Hydrochloride** dependent on intracellular ATP concentration?

A4: Yes, the activity of **Iptakalim Hydrochloride** is highly dependent on the intracellular concentration of ATP. It is most effective at opening K-ATP channels when the intracellular ATP concentration is between 100 and 1000 $\mu\text{mol/L}$.^[4] Its efficacy is reduced at very low (10 $\mu\text{mol/L}$) or very high (3000-5000 $\mu\text{mol/L}$) intracellular ATP concentrations.^[4] This is a critical consideration for experimental design, as the metabolic state of the cells will influence the drug's effect.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Loss of Iptakalim Hydrochloride activity in stock solution.	<p>1. Improper Storage: Storage at room temperature or in a refrigerator for an extended period can lead to degradation.</p> <p>2. Repeated Freeze-Thaw Cycles: Multiple freeze-thaw cycles can degrade the compound.</p> <p>3. Hydrolysis: As a hydrochloride salt, the compound may be susceptible to hydrolysis, especially if not stored in a dry environment.</p>	<p>1. Store stock solutions at -20°C for up to one month or -80°C for up to six months.[1]</p> <p>2. Aliquot stock solutions into single-use vials to minimize freeze-thaw cycles.</p> <p>3. Ensure the powder and stock solutions are stored in tightly sealed containers to protect from moisture.</p>
Inconsistent or no effect of Iptakalim Hydrochloride in cell-based assays.	<p>1. Incorrect Intracellular ATP Concentration: The drug's activity is optimal within a specific range of intracellular ATP (100-1000 $\mu\text{mol/L}$). [4] Cells that are metabolically stressed or overly supplemented may have ATP levels outside this range.</p> <p>2. Degradation in Culture Media: Prolonged incubation in cell culture media at 37°C may lead to gradual degradation of the compound.</p> <p>3. Interaction with Media Components: Some components of the cell culture media may interact with and reduce the activity of Iptakalim Hydrochloride.</p>	<p>1. Monitor the metabolic state of your cells. Consider measuring intracellular ATP levels to ensure they are within the optimal range for Iptakalim activity.</p> <p>2. For long-term experiments, replenish the media with freshly diluted Iptakalim Hydrochloride periodically (e.g., every 24-48 hours).</p> <p>3. When possible, perform a pilot study to assess the stability of Iptakalim Hydrochloride in your specific cell culture medium over the planned duration of the experiment.</p>
Precipitation of Iptakalim Hydrochloride in stock solution or culture media.	<p>1. Low Solubility: The compound may have limited solubility in certain aqueous buffers or media, especially at</p>	<p>1. If using an aqueous solvent, ensure the compound is fully dissolved. Warming and sonication may be necessary.</p>

Unexpected off-target effects.	high concentrations. 2. pH Effects: The solubility of hydrochloride salts can be pH-dependent.	[1] Do not exceed the recommended solubility. 2. Check the pH of your solutions. Adjusting the pH may improve solubility, but be mindful of the impact on your experimental system.
	1. High Concentrations: Using concentrations of Iptakalim Hydrochloride that are too high may lead to off-target effects.	1. Perform a dose-response curve to determine the optimal concentration for your specific cell type and experimental endpoint. Use the lowest effective concentration to minimize the risk of off-target effects.

Data Presentation

Table 1: Recommended Storage Conditions for **Iptakalim Hydrochloride**

Form	Storage Temperature	Duration	Key Considerations
Powder	4°C	Short-term	Tightly sealed container, protected from moisture.
Powder	-20°C	Up to 3 years	Tightly sealed container, protected from moisture.
Stock Solution	-20°C	Up to 1 month	Aliquot into single-use vials to avoid freeze-thaw cycles. [1]
Stock Solution	-80°C	Up to 6 months	Aliquot into single-use vials to avoid freeze-thaw cycles. [1]

Table 2: Effective Concentrations of **Iptakalim Hydrochloride** in In Vitro Experiments

Cell Type	Assay	Effective Concentration Range	Reference
Human Pulmonary Arterial Smooth Muscle Cells (PASMCs)	Inhibition of proliferation	0.1 - 10 $\mu\text{mol/L}$	[3]
Rat Mesenteric Microvascular Endothelial Cells (MVECs)	K-ATP channel current activation	10 - 100 $\mu\text{mol/L}$	[4]
Primary Cerebrocortical Neurons, Astrocytes, and Endothelial Cells	Protection against hypoxia-induced cell death	0.01 - 1 $\mu\text{mol/L}$	[5]

Experimental Protocols

Protocol: Whole-Cell Patch-Clamp Recording to Measure Iptakalim Hydrochloride Activity

This protocol is adapted from a study on rat mesenteric microvascular endothelial cells (MVECs).[4]

1. Cell Preparation:

- Culture MVECs to 80% confluency.
- Isolate cells using an enzyme solution (e.g., collagenase, papain).
- Resuspend the cell pellet in the external solution at a final density of 1×10^6 to 5×10^7 cells/mL.

2. Solutions:

- External Solution (in mmol/L): 140.0 KCl, 1.0 CaCl₂, 1.0 MgCl₂, 5.0 HEPES. Adjust pH to 7.4 with KOH.
- Internal Solution (in mmol/L): 140.0 KCl, 2.0 MgCl₂, 5.0 EGTA, 5.0 HEPES. Adjust pH to 7.25.
- **Iptakalim Hydrochloride** Stock Solution: Prepare a stock solution in the appropriate solvent (e.g., water or DMSO) and dilute to the desired final concentration in the external solution just before use.

3. Electrophysiological Recording:

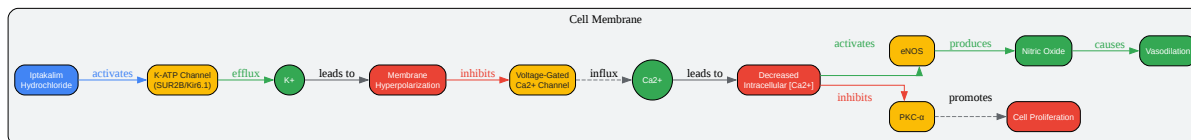
- Perform whole-cell patch-clamp recordings using a suitable patch-clamp amplifier and data acquisition system.
- Use patch pipettes with a resistance of 3.0–5.0 MΩ.
- Establish a whole-cell configuration and clamp the membrane potential at a holding potential of -10 mV.
- Record baseline K-ATP currents.
- Perfuse the cells with the external solution containing the desired concentration of **Iptakalim Hydrochloride**.
- Record the changes in whole-cell K-ATP currents.

4. Data Analysis:

- Measure the amplitude of the K-ATP currents before and after the application of **Iptakalim Hydrochloride**.
- Analyze the data to determine the effect of **Iptakalim Hydrochloride** on K-ATP channel activity.

Visualizations

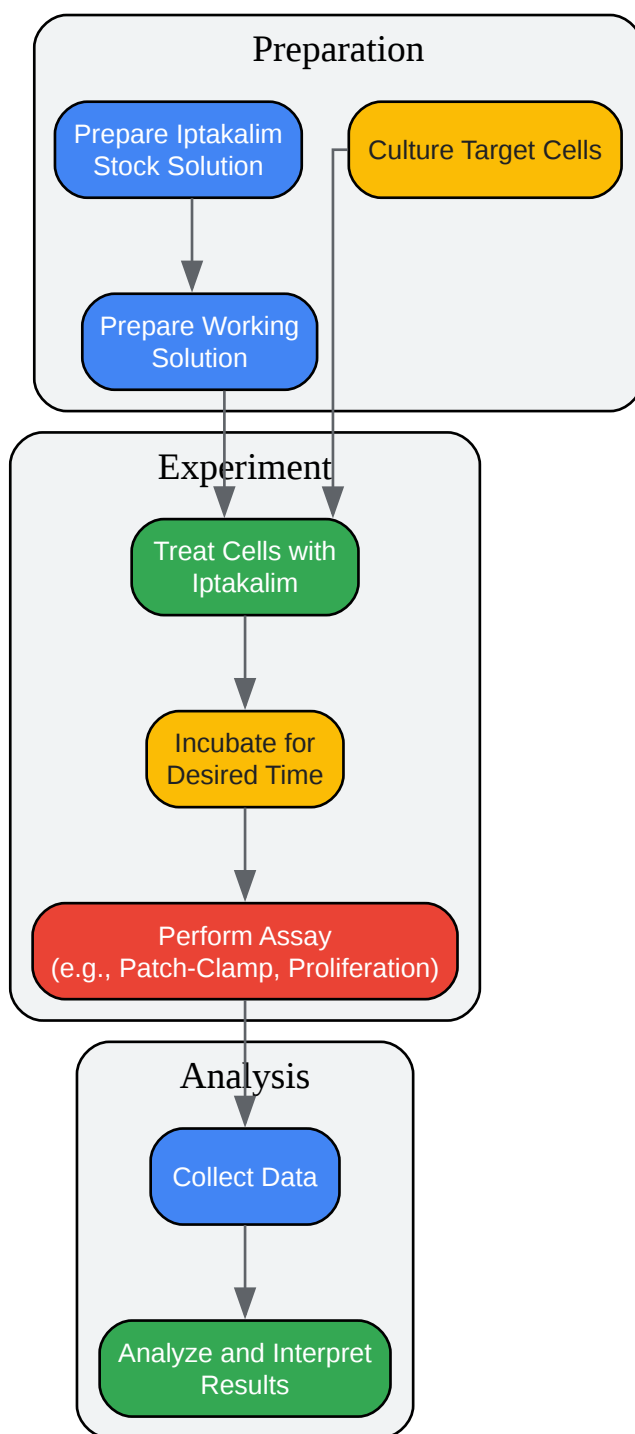
Signaling Pathway of Iptakalim Hydrochloride



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Caption: Signaling pathway of **Iptakalim Hydrochloride**.

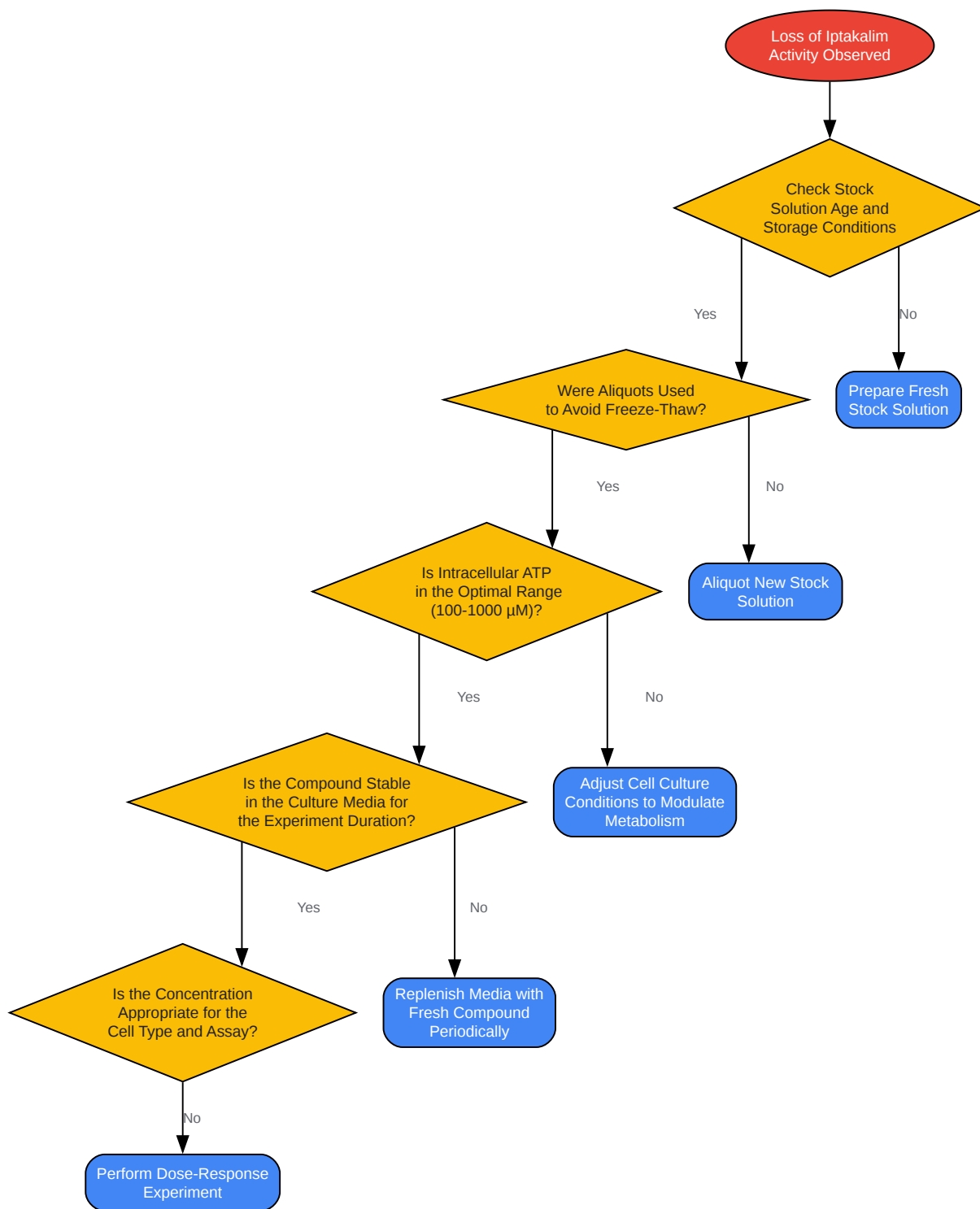
Experimental Workflow for Assessing Iptakalim Hydrochloride Activity



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Caption: General experimental workflow.

Troubleshooting Logic for Loss of Activity



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Caption: Troubleshooting decision tree.

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